

Introduction: The Strategic Importance of the 6-Chloro-7-Azaindole Scaffold

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Compound of Interest

Compound Name: *Methyl 6-chloro-1H-pyrrolo[2,3-B]pyridine-3-carboxylate*

CAS No.: 1234615-81-6

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In the landscape of modern medicinal chemistry, the 7-azaindole framework has emerged as a quintessential "privileged structure." Its prominence stems from its role as a bioisostere of the natural indole nucleus, offering a strategic advantage in drug design. By replacing a carbon atom in the benzene ring of indole with a nitrogen atom, the 7-azaindole moiety gains unique physicochemical properties that can significantly enhance a drug candidate's profile, including improved solubility, metabolic stability, and target-binding affinity.^{[1][2]}

This scaffold is particularly prevalent in the design of protein kinase inhibitors, a cornerstone of targeted cancer therapy.^[3] Its structural resemblance to the adenine fragment of ATP allows it to function as an effective "hinge-binder," forming critical bidentate hydrogen bonds with the kinase hinge region—a feat that underpins the potency of many successful drugs.^[3] The introduction of a chlorine atom at the 6-position is not a trivial modification; it is a deliberate design choice. This substituent can profoundly influence the molecule's electronic properties, lipophilicity, and steric profile, often leading to enhanced potency and selectivity for the target kinase.^{[4][5]}

This guide provides a comprehensive exploration of the core physical and chemical properties of 6-chloro-7-azaindole derivatives. It is designed for researchers, scientists, and drug development professionals, offering not just data, but the causal reasoning behind the experimental methodologies and the strategic implications of these properties in the quest for novel therapeutics.

Part 1: Core Physicochemical Properties

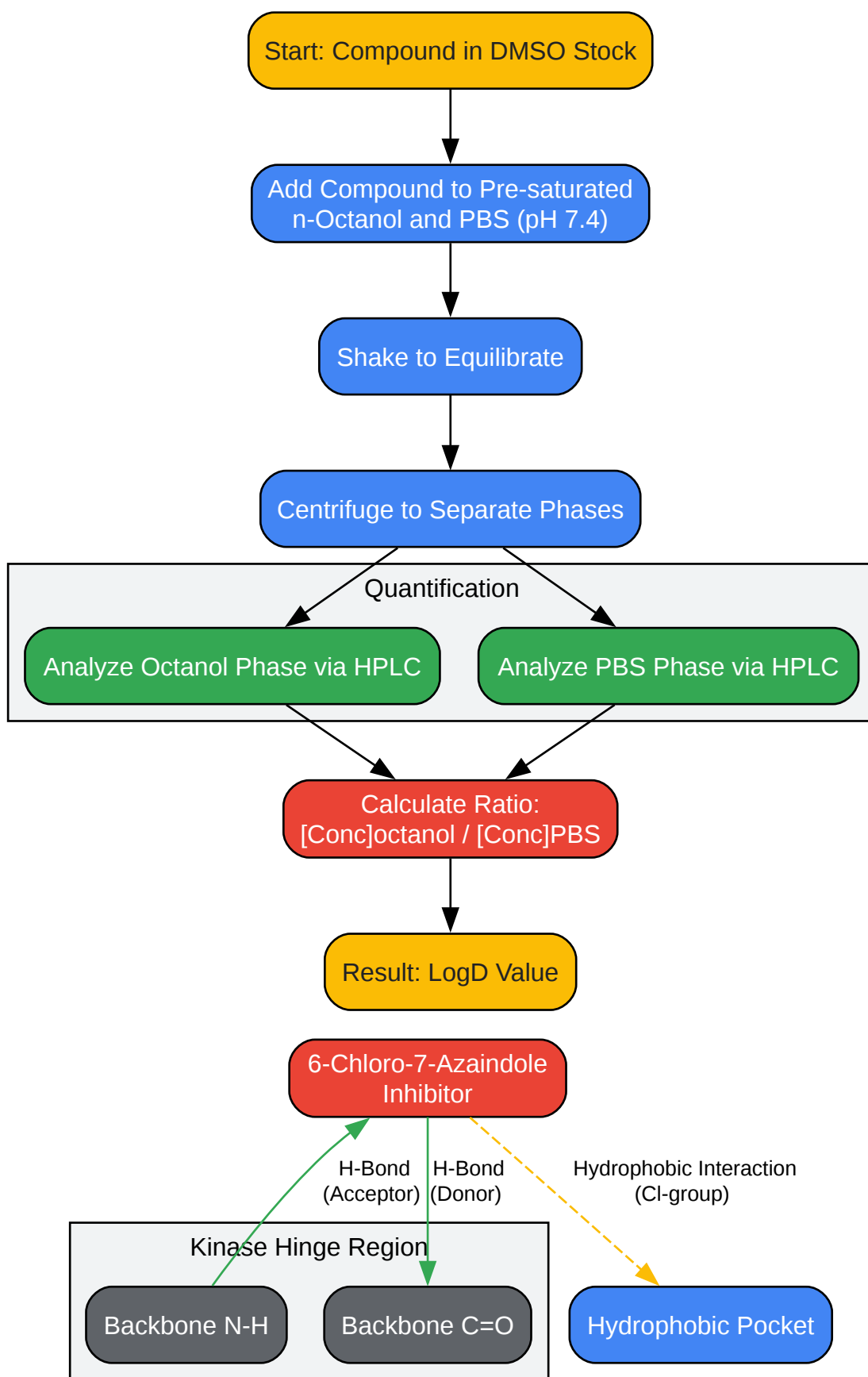
The success of a drug candidate is inextricably linked to its physicochemical properties. For 6-chloro-7-azaindole derivatives, these properties dictate everything from formulation to how the molecule behaves in the body.

Molecular Structure and Solid-State Properties

The 6-chloro-7-azaindole core consists of a fused pyrrolopyridine bicyclic system. This structure is essentially planar, a feature that facilitates stacking interactions within protein binding pockets.^[6] The introduction of the chlorine atom at C6 and the nitrogen at position 7 creates a distinct electronic landscape. The pyridine nitrogen acts as a hydrogen bond acceptor, while the pyrrole N-H group serves as a hydrogen bond donor.^[7]

In the solid state, these molecules exhibit strong, directional N-H...N hydrogen bonds, often leading to the formation of stable dimers or layered supramolecular structures.^{[6][7]} X-ray diffraction studies of related chloro-substituted 7-azaindoles confirm the planarity of the ring system and show C-Cl bond lengths typical for aromatic chlorides (approx. 1.72-1.74 Å).^[6] This ordered packing influences crystal stability and dissolution rates.

Key Structural Features



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Caption: Interaction of a 6-chloro-7-azaindole inhibitor with a kinase active site.

Conclusion

The 6-chloro-7-azaindole scaffold is a powerful and versatile platform in drug discovery. Its derivatives offer a superior physicochemical profile compared to traditional indoles, including enhanced aqueous solubility and metabolic stability. The chlorine atom at the 6-position provides a critical tool for modulating lipophilicity and serves as a versatile synthetic handle for optimization via modern cross-coupling chemistry. A thorough understanding and experimental characterization of the properties outlined in this guide are fundamental for any research program aiming to leverage this privileged scaffold to develop next-generation targeted therapeutics.

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